Spectroscopic Profiling and Structural Validation of 2-(4-Chlorobenzenesulfonyl)-2-methylpropanoic Acid

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Compound of Interest

Compound Name:	*2-(4-Chlorobenzenesulfonyl)-2-methylpropanoic acid*
CAS No.:	*28361-38-8*
Cat. No.:	*B1465318*

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Executive Summary

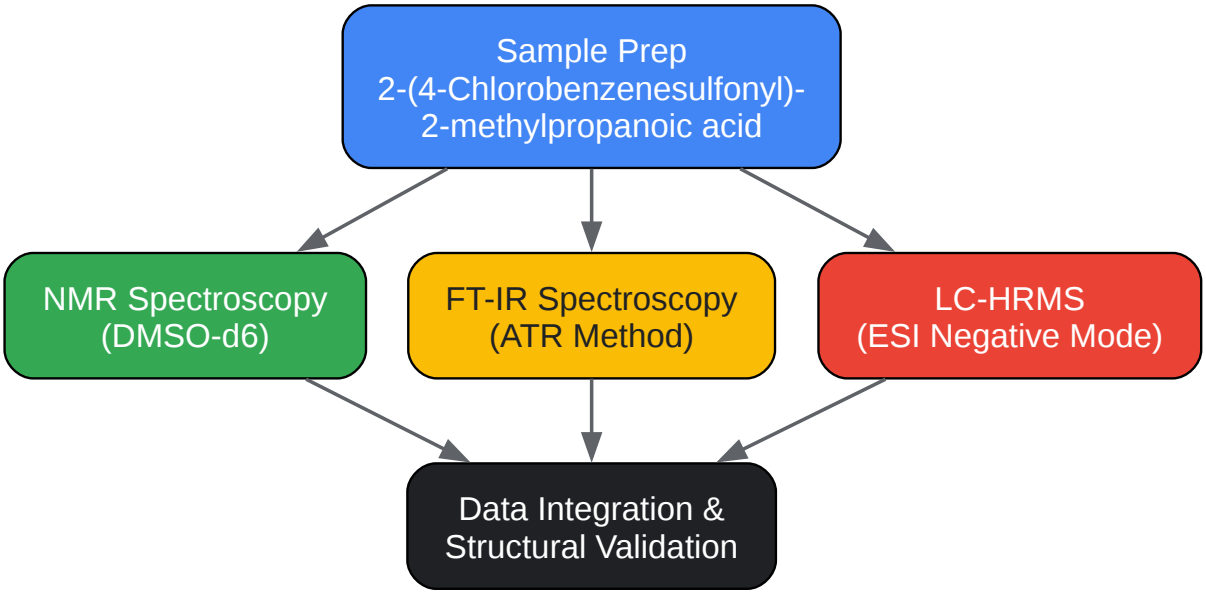
The compound **2-(4-Chlorobenzenesulfonyl)-2-methylpropanoic acid** (CAS: 28361-38-8) is a highly versatile small-molecule scaffold frequently utilized in the synthesis of PPAR agonists, enzyme inhibitors, and novel sulfonamide-based therapeutics[1]. Structurally, it integrates a strongly electron-withdrawing 4-chlorobenzenesulfonyl moiety with a sterically hindered gem-dimethyl carboxylic acid group.

To ensure absolute scientific integrity during drug development, the structural validation of this building block must rely on a self-validating, orthogonal analytical system. This whitepaper provides an in-depth, causal analysis of the Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS) profiles of this compound.

Analytical Workflow Visualization

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The following diagram illustrates the orthogonal analytical workflow designed to validate the structural integrity of the compound.



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Caption: Spectroscopic Validation Workflow for **2-(4-Chlorobenzenesulfonyl)-2-methylpropanoic acid**.

Nuclear Magnetic Resonance (NMR) Profiling

Causal Rationale for Experimental Design

Solvent Selection: Deuterated dimethyl sulfoxide (DMSO-d6) is strictly mandated over Chloroform-d (CDCl3). The highly polar sulfonyl group and the terminal carboxylic acid induce extensive intermolecular hydrogen bonding, which severely limits solubility in non-polar solvents. DMSO-d6 acts as a strong hydrogen-bond acceptor, rapidly disrupting these dimeric networks to ensure complete dissolution and yielding a sharp, distinct -COOH proton resonance typically >12.0 ppm[2].

Chemical Shift Causality: The gem-dimethyl protons are situated on an alpha-carbon flanked by two strongly electron-withdrawing groups (EWG): the sulfonyl (-SO2-) and the carboxylate (-COOH). This dual-EWG environment severely deshields the methyl protons, shifting them from a standard ~1.1 ppm (in simple isobutyric acid) to approximately ~1.55 ppm[3]. Similarly, the aromatic protons exhibit a classic AA'BB' pseudo-quartet due to the para-substitution, with the protons ortho to the sulfonyl group experiencing greater deshielding than those ortho to the chlorine atom[2].

Quantitative NMR Data

Table 1: ^{1}H NMR Spectral Data (400 MHz, DMSO-d6)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
1.55	Singlet (s)	6H	-	-C(CH₃)₂ (Gem-dimethyl)
7.71	Doublet (d)	2H	8.6	Ar-H (C3, C5 - ortho to Cl)
7.85	Doublet (d)	2H	8.6	Ar-H (C2, C6 - ortho to SO₂)
13.20	Broad Singlet (br s)	1H	-	-COOH (Carboxylic acid)

Table 2: ^{13}C NMR Spectral Data (100 MHz, DMSO-d6)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
22.5	Primary (CH₃)	-C(CH₃)₂ (Methyl carbons)
71.8	Quaternary (C)	C-α (Aliphatic quaternary center)
129.5	Tertiary (CH)	Ar-C (C3, C5)
131.2	Tertiary (CH)	Ar-C (C2, C6)
134.5	Quaternary (C)	Ar-C1 (Attached to -SO₂)
139.8	Quaternary (C)	Ar-C4 (Attached to -Cl)
172.4	Quaternary (C)	-COOH (Carbonyl carbon)

Step-by-Step NMR Acquisition Protocol

- Sample Preparation: Weigh exactly 10.0 mg of the analyte and dissolve completely in 0.6 mL of anhydrous DMSO-d6 within a 5 mm precision NMR tube.

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- Tuning and Matching: Insert the sample into the spectrometer probe. Perform automated tuning and matching (ATM) for both ^{1}H and ^{13}C nuclei to optimize the probe circuit for the specific dielectric constant of the sample.
- Shimming: Execute gradient shimming (TopShim) to achieve a homogeneous magnetic field, ensuring the DMSO residual peak full-width at half-maximum (FWHM) is < 0.8 Hz.
- Acquisition:
  - For ^{1}H NMR: Run a standard 1D sequence (zg30), 16 scans, 2 seconds relaxation delay.
  - For ^{13}C NMR: Run a proton-decoupled 1D sequence (zgpg30), 1024 scans, 2 seconds relaxation delay.
- Processing: Apply Fourier Transform (FT), automatic phase correction, and baseline correction. Calibrate the chemical shift using the residual DMSO-d5 pentet at 2.50 ppm (^{1}H) and the DMSO-d6 septet at 39.5 ppm (^{13}C).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causal Rationale for Experimental Design

Technique Selection: Attenuated Total Reflectance (ATR) FT-IR is utilized exclusively over traditional KBr pelleting. KBr is highly hygroscopic; absorbed atmospheric moisture produces a massive, broad O-H band that masks the critical hydrogen-bonded O-H stretch of the carboxylic acid. ATR requires zero sample preparation, preserving the native solid-state vibrational modes and preventing potential ion-exchange artifacts[4].

Vibrational Data Interpretation

Table 3: FT-IR Spectral Data (ATR Method, Solid)

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Wavenumber (cm^{-1})	Intensity	Functional Group / Vibrational Mode
3300 – 2500	Strong, Broad	O-H stretch (Hydrogen-bonded carboxylic acid)
1715	Strong, Sharp	C=O stretch (Carboxylic acid carbonyl)
1585	Medium	C=C stretch (Aromatic ring framework)
1325	Strong	-SO_2- asymmetric stretch
1150	Strong	-SO_2- symmetric stretch
1090	Strong	C-Cl stretch (Aryl chloride)

Step-by-Step FT-IR Acquisition Protocol

- Background Scan: Ensure the diamond ATR crystal is meticulously cleaned with isopropanol. Acquire a background spectrum (32 scans, 4 cm^{-1} resolution) to subtract atmospheric CO_2 and water vapor.
- Sample Application: Deposit ~2 mg of the solid powder directly onto the center of the ATR crystal.
- Force Application: Lower the pressure anvil until the torque clutch clicks, ensuring optimal optical contact between the crystal and the sample without crushing the crystal.
- Acquisition: Acquire the sample spectrum from 4000 to 400 cm^{-1} using 32 co-added scans at a resolution of 4 cm^{-1}.
- Data Processing: Apply ATR correction algorithms to compensate for wavelength-dependent penetration depth, followed by baseline normalization.

High-Resolution Mass Spectrometry (HRMS)

Causal Rationale for Experimental Design

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Ionization Mode: Electrospray Ionization (ESI) in Negative Mode is the definitive choice for this molecule. The carboxylic acid moiety is highly acidic (low pKa) and readily deprotonates in solution to form a highly stable $[M-H]^-$ anion. Attempting positive mode ESI would yield poor signal-to-noise ratios due to the lack of basic functional groups (like amines) capable of accepting a proton[5]. Furthermore, the presence of a single chlorine atom provides a built-in self-validation mechanism via its distinct 3:1 isotopic signature (^{35}Cl : ^{37}Cl).

Ionization and Fragmentation Data

Table 4: LC-HRMS Data (ESI-Negative Mode)

m/z (Observed)	Relative Abundance	Ion Assignment	Mechanistic Rationale
260.998	100%	$[M - H]^-$ (^{35}Cl)	Deprotonation of the carboxylic acid group.
262.995	~33%	$[M - H]^-$ (^{37}Cl)	Characteristic A+2 isotopic peak for a mono-chlorinated species.
217.008	High	$[M - H - CO_2]^-$ (^{35}Cl)	Decarboxylation (neutral loss of 44 Da), driven by the stability of the resulting carbanion adjacent to the sulfonyl group.

Step-by-Step LC-HRMS Acquisition Protocol

- Sample Preparation: Prepare a 1 µg/mL solution of the compound in a 50:50 mixture of LC-MS grade Methanol and Water. Do not add acidic modifiers (like Formic Acid) to the sample vial, as this suppresses deprotonation.
- Chromatography: Inject 2 µL onto a C18 UPLC column. Elute using a rapid gradient of Water/Acetonitrile containing 0.05% Ammonium Hydroxide to promote negative ion

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formation.

- Source Parameters: Set the ESI capillary voltage to 2.5 kV (negative polarity). Set the desolvation temperature to 350°C and desolvation gas flow to 800 L/hr to ensure complete droplet evaporation.
- Acquisition: Scan across an m/z range of 50 to 500 Da in high-resolution mode (e.g., TOF or Orbitrap, resolution > 30,000).
- Validation: Extract the exact mass chromatogram for m/z 260.998 (± 5 ppm mass error window) and verify the 3:1 isotopic ratio at m/z 262.995 to confirm the presence of the chlorine atom.

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